

# Trimidox (CAS 95933-74-7): A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Trimidox

Cat. No.: B1662404

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## Abstract

**Trimidox** (CAS 95933-74-7), also known as VF 233 and chemically defined as N,3,4,5-tetrahydroxy-benzenecarboximidamide, is a potent inhibitor of ribonucleotide reductase (RR). This enzyme is a critical component in the de novo synthesis of deoxyribonucleotides, which are essential for DNA replication and repair. By targeting ribonucleotide reductase, **Trimidox** effectively disrupts DNA synthesis, leading to the induction of apoptosis in rapidly proliferating cells. This technical guide provides an in-depth overview of **Trimidox**, including its mechanism of action, key experimental data, detailed protocols for its use in cell-based assays, and a visualization of the associated signaling pathways.

## Core Concepts and Mechanism of Action

**Trimidox** exerts its biological effects primarily through the inhibition of ribonucleotide reductase. This enzyme catalyzes the conversion of ribonucleoside diphosphates (NDPs) to deoxyribonucleoside diphosphates (dNDPs), a rate-limiting step in the production of the building blocks for DNA synthesis.

The inhibition of ribonucleotide reductase by **Trimidox** leads to a depletion of the intracellular pools of deoxyribonucleotides, particularly deoxyguanosine triphosphate (dGTP) and deoxycytidine triphosphate (dCTP). This imbalance and shortage of essential precursors for

DNA replication triggers a cascade of cellular events culminating in programmed cell death, or apoptosis.

## Induction of Apoptosis

Studies in human leukemia cell lines, such as HL-60 and NALM-6, have demonstrated that **Trimidox**-induced apoptosis proceeds through the intrinsic, or mitochondrial, pathway. The key events in this pathway include:

- **Cytochrome c Release:** **Trimidox** treatment leads to the release of cytochrome c from the mitochondria into the cytoplasm.
- **Caspase Activation:** The released cytochrome c initiates the activation of a cascade of cysteine-aspartic proteases known as caspases. Specifically, **Trimidox** has been shown to activate caspase-9, an initiator caspase in the intrinsic pathway, which in turn activates the executioner caspase, caspase-3.
- **Modulation by MAPK Pathways:** The apoptotic effect of **Trimidox** is further influenced by the mitogen-activated protein kinase (MAPK) signaling pathways. The c-Jun NH2-terminal kinase (JNK) pathway has been shown to play a role in promoting **Trimidox**-induced apoptosis, while the extracellular signal-regulated kinase (ERK) pathway appears to have a protective effect, as its inhibition potentiates apoptosis.

It is noteworthy that **Trimidox**-induced apoptosis does not appear to involve the activation of caspase-8, a key mediator of the extrinsic apoptosis pathway.

## Quantitative Data

The following tables summarize key quantitative data regarding the activity of **Trimidox** from published studies.

Table 1: In Vitro Efficacy of **Trimidox**

Cell Line	Assay	IC50 Value	Reference
HL-60 (Human Promyelocytic Leukemia)	Growth Inhibition	35 $\mu$ M	
L1210 (Mouse Leukemia)	Growth Inhibition	7.5 $\mu$ M	[1]
L1210 (Mouse Leukemia)	Ribonucleotide Reductase Inhibition	5 $\mu$ M	[1]

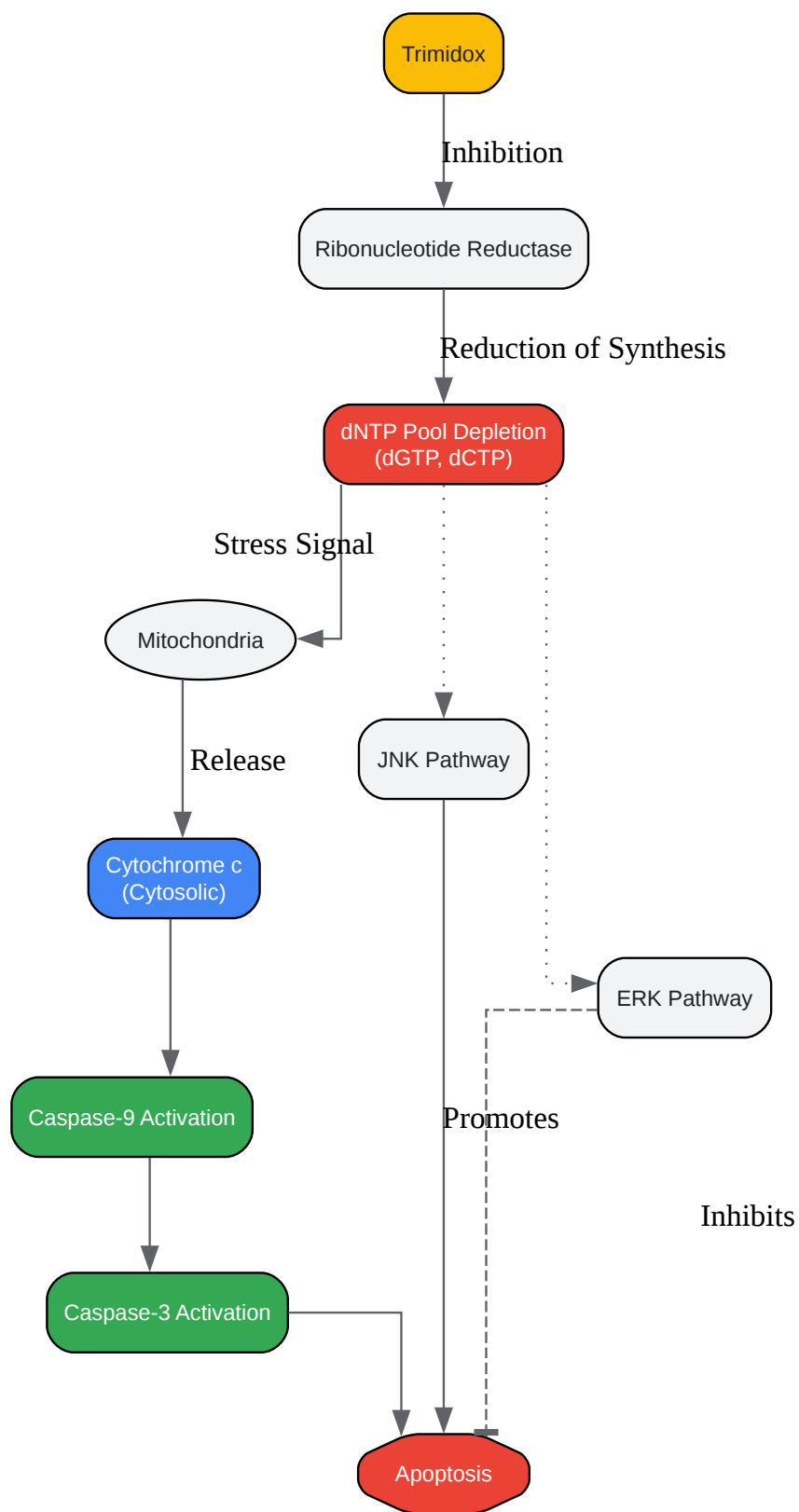
Table 2: Effect of **Trimidox** on Deoxyribonucleotide Pools in HL-60 Cells

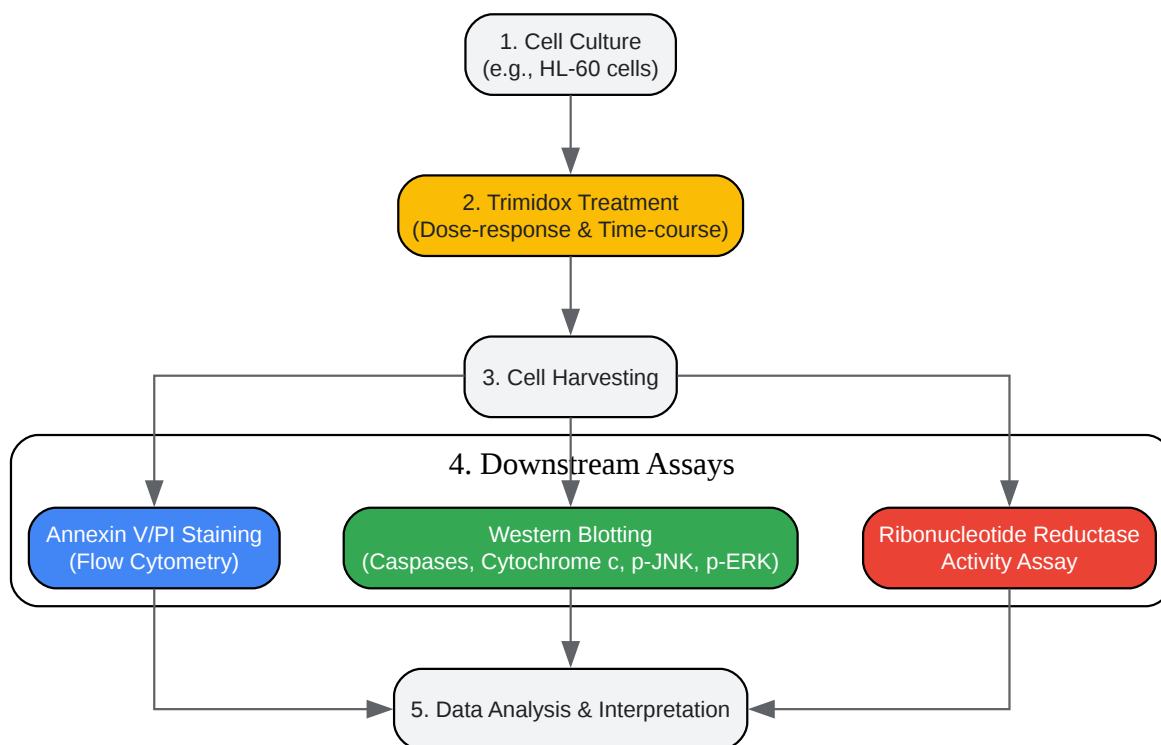
Treatment	dGTP Levels (% of Control)	dCTP Levels (% of Control)	Reference
50 $\mu$ M Trimidox (24 hours)	24%	39%	

## Signaling Pathways and Experimental Workflows

### Trimidox-Induced Apoptosis Signaling Pathway

The following diagram illustrates the key steps in the signaling cascade initiated by **Trimidox**, leading to apoptosis.





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## References

- 1. BestProtocols: Annexin V Staining Protocol for Flow Cytometry | Thermo Fisher Scientific - JP [thermofisher.com]
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